

1-(Cyclopropylsulfonyl)piperazine chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Cyclopropylsulfonyl)piperazine

Cat. No.: B1520114

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In-Depth Technical Guide: 1-(Cyclopropylsulfonyl)piperazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, IUPAC name, physicochemical properties, and a detailed synthetic protocol for **1-(Cyclopropylsulfonyl)piperazine**. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development.

Chemical Structure and IUPAC Name

The chemical structure of **1-(Cyclopropylsulfonyl)piperazine** is characterized by a piperazine ring substituted at one of the nitrogen atoms with a cyclopropylsulfonyl group.

IUPAC Name: **1-(cyclopropylsulfonyl)piperazine**^[1]

The most commonly available form of this compound is its hydrochloride salt.

IUPAC Name (Hydrochloride Salt): 1-cyclopropylsulfonylpiperazine;hydrochloride^[1]

Chemical Structure Diagram

Caption: Chemical structure of **1-(Cyclopropylsulfonyl)piperazine**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-(Cyclopropylsulfonyl)piperazine** hydrochloride.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₅ ClN ₂ O ₂ S	[1]
Molecular Weight	226.73 g/mol	[1]
Exact Mass	226.0542766 Da	[1]
Topological Polar Surface Area	57.8 Å ²	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	2	[1]
Complexity	247	[1]

Experimental Protocols

Synthesis of 1-(Cyclopropylsulfonyl)piperazine

The synthesis of **1-(Cyclopropylsulfonyl)piperazine** can be achieved through the reaction of piperazine with cyclopropylsulfonyl chloride. To avoid the formation of the disubstituted product, it is common to use a large excess of piperazine or to use a protecting group strategy. A general and direct method involves the reaction of an excess of piperazine with the sulfonyl chloride in a suitable solvent.

Reaction Scheme:

Piperazine + Cyclopropylsulfonyl Chloride → **1-(Cyclopropylsulfonyl)piperazine**

Detailed Methodology:

This protocol is adapted from general procedures for the synthesis of N-sulfonylpiperazine derivatives.^{[2][3][4]}

Materials:

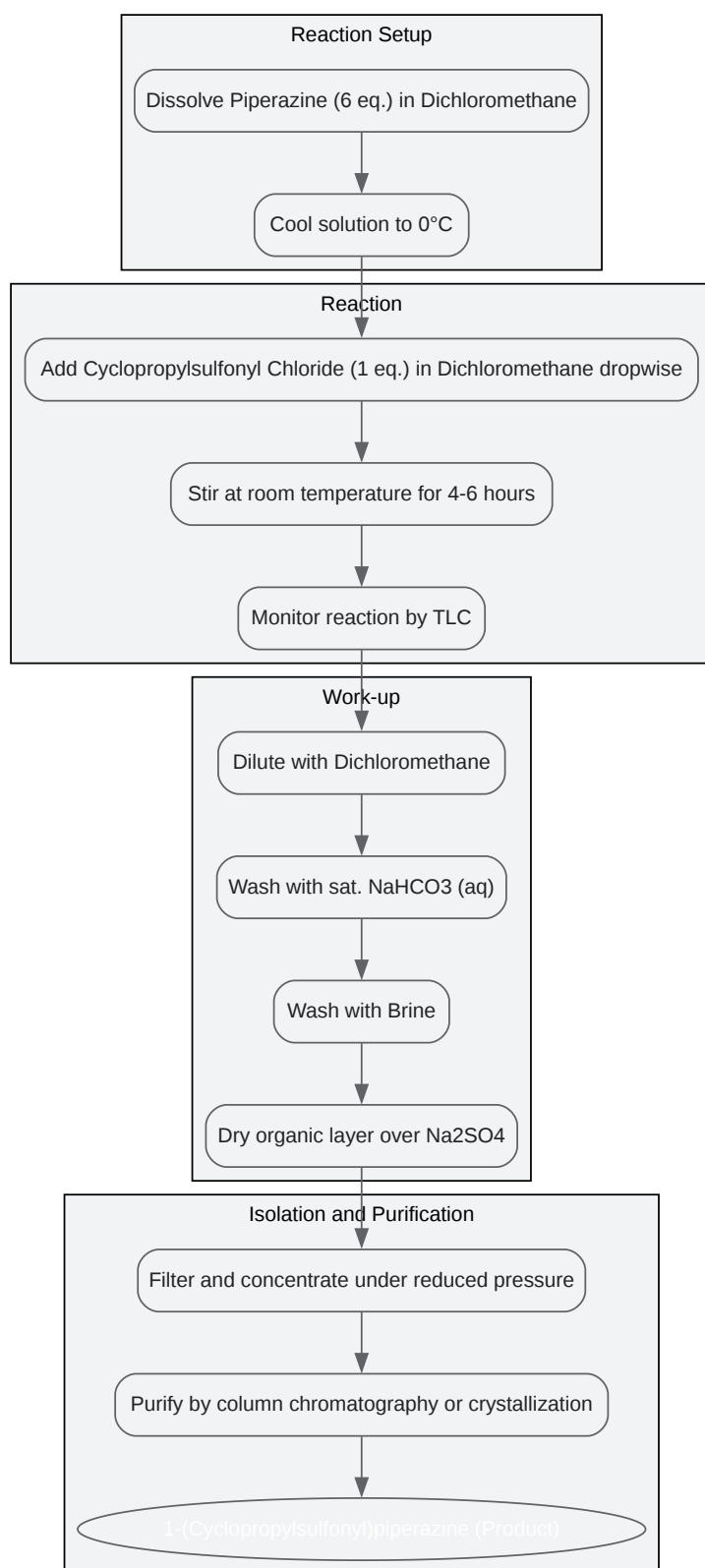
- Piperazine (6 equivalents)
- Cyclopropylsulfonyl chloride (1 equivalent)
- Dichloromethane (CH_2Cl_2)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve piperazine (6 equivalents) in dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- To the stirred solution, add a solution of cyclopropylsulfonyl chloride (1 equivalent) in dichloromethane dropwise over a period of 30 minutes.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 4-6 hours.

- Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Upon completion of the reaction, dilute the mixture with additional dichloromethane.
- Transfer the reaction mixture to a separatory funnel and wash with a saturated aqueous sodium bicarbonate solution to remove excess piperazine and any acidic byproducts.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- The crude **1-(Cyclopropylsulfonyl)piperazine** can be further purified by column chromatography on silica gel or by crystallization.

Experimental Workflow Diagram



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Caption: General experimental workflow for the synthesis of **1-(Cyclopropylsulfonyl)piperazine**.

Biological Activity

While piperazine and its derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and central nervous system effects, no specific quantitative biological data (e.g., IC_{50} , K_i) for **1-(Cyclopropylsulfonyl)piperazine** was identified in a comprehensive search of publicly available scientific literature and patent databases. Therefore, a data table for biological activity and a corresponding signaling pathway diagram cannot be provided at this time. Further research and screening are required to elucidate the specific pharmacological profile of this compound.

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References

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- To cite this document: BenchChem. [1-(Cyclopropylsulfonyl)piperazine chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1520114#1-cyclopropylsulfonyl-piperazine-chemical-structure-and-iupac-name]

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